

An In-depth Technical Guide to 2-Hydroxy-4-iodobenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-4-iodobenzamide

Cat. No.: B14151011

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Hydroxy-4-iodobenzamide**, a halogenated derivative of salicylamide. Due to a notable scarcity of specific research on this particular isomer, this document consolidates the available chemical data and presents a discussion of synthetic approaches and potential biological activities based on closely related compounds. This guide aims to serve as a foundational resource for researchers interested in exploring the therapeutic and chemical potential of **2-Hydroxy-4-iodobenzamide**, while clearly delineating the current knowledge gaps and areas requiring further investigation.

Chemical Identity and Properties

2-Hydroxy-4-iodobenzamide is a substituted aromatic compound with a molecular structure featuring a benzamide core with a hydroxyl group at the 2-position and an iodine atom at the 4-position.

Table 1: Chemical Identifiers and Properties of **2-Hydroxy-4-iodobenzamide**

Property	Value	Source
CAS Number	18071-53-9	[1][2]
Molecular Formula	C ₇ H ₆ INO ₂	[1][2]
Molecular Weight	263.03 g/mol	[1]
IUPAC Name	2-hydroxy-4-iodobenzamide	
Synonyms	Salicylamide, 4-iodo-; Benzamide, 2-hydroxy-4-iodo-	[1]
Canonical SMILES	C1=CC(=C(C=C1)O)C(=O)N	
InChI	InChI=1S/C7H6INO2/c8-4-1-2-5(7(9)11)6(10)3-4/h1-3,10H,(H2,9,11)	
Appearance	Solid (predicted)	
Solubility	Expected to be soluble in polar organic solvents	

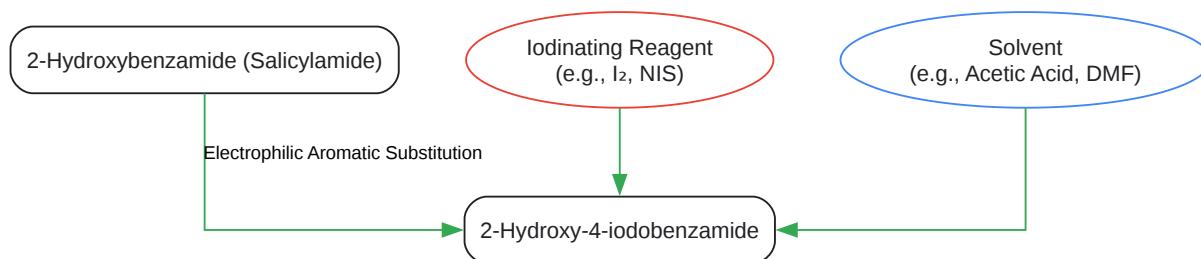
Note: Some properties are predicted based on the chemical structure and data for related compounds due to the limited experimental data available for **2-Hydroxy-4-iodobenzamide**.

Synthesis and Manufacturing

Detailed experimental protocols for the synthesis of **2-Hydroxy-4-iodobenzamide** are not readily available in the published literature. However, based on established principles of organic chemistry, a plausible synthetic route would involve the direct iodination of 2-hydroxybenzamide (salicylamide) or the amidation of a 2-hydroxy-4-iodobenzoic acid derivative.

Hypothetical Synthetic Pathway

A potential and straightforward approach to synthesize **2-Hydroxy-4-iodobenzamide** is through the electrophilic iodination of 2-hydroxybenzamide (salicylamide). The hydroxyl and amide groups are ortho- and para-directing activators, which would favor the substitution at the 4-position.



[Click to download full resolution via product page](#)

Caption: Hypothetical synthesis of **2-Hydroxy-4-iodobenzamide**.

Disclaimer: This represents a theoretical synthetic workflow. The actual reaction conditions, including the choice of iodinating agent, solvent, temperature, and reaction time, would require experimental optimization.

Potential Experimental Protocol (Hypothetical)

The following is a generalized, hypothetical protocol for the synthesis of **2-Hydroxy-4-iodobenzamide** based on common iodination reactions of phenols.

Materials:

- 2-Hydroxybenzamide (Salicylamide)
- N-Iodosuccinimide (NIS) or Iodine (I_2)
- Appropriate solvent (e.g., Acetic Acid, N,N-Dimethylformamide)
- Stirring apparatus
- Reaction vessel
- Purification setup (e.g., recrystallization or column chromatography)

Procedure:

- Dissolve 2-hydroxybenzamide in a suitable solvent in a reaction vessel equipped with a stirrer.
- Slowly add the iodinating agent (e.g., N-iodosuccinimide) to the solution at a controlled temperature.
- Allow the reaction to proceed with stirring for a specified duration, monitoring the progress by an appropriate technique like Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction and isolate the crude product.
- Purify the crude product using a suitable method such as recrystallization or column chromatography to obtain pure **2-Hydroxy-4-iodobenzamide**.
- Characterize the final product using spectroscopic methods (e.g., NMR, IR, Mass Spectrometry) to confirm its identity and purity.

Note: This protocol is illustrative and has not been experimentally validated. Researchers should conduct a thorough literature search for analogous reactions and perform appropriate safety assessments before attempting any synthesis.

Biological Activity and Drug Development Potential

There is a significant lack of published data on the specific biological activities of **2-Hydroxy-4-iodobenzamide**. However, the broader class of salicylamide and iodobenzamide derivatives has been the subject of considerable research, revealing a wide range of pharmacological effects. These findings may offer insights into the potential therapeutic applications of **2-Hydroxy-4-iodobenzamide**.

Potential Areas of Biological Investigation

Based on the activities of related compounds, future research on **2-Hydroxy-4-iodobenzamide** could explore the following areas:

- **Antiviral Activity:** Salicylamide derivatives have demonstrated potent antiviral properties, including activity against HBV and a broad range of RNA and DNA viruses.^{[3][4]}

- **Anti-inflammatory and Analgesic Effects:** As a derivative of salicylamide, it may possess anti-inflammatory and analgesic properties, potentially through the inhibition of cyclooxygenase (COX) enzymes.[5]
- **Anticancer Properties:** Various benzamide derivatives have been investigated as anticancer agents, with mechanisms including the regulation of cell signaling pathways like PI3K/AKT. [6]
- **Enzyme Inhibition:** The benzamide scaffold is present in numerous enzyme inhibitors.
- **Antimicrobial and Antifungal Activity:** The salicylamide core is a known pharmacophore in some antimicrobial and antifungal agents.[5]

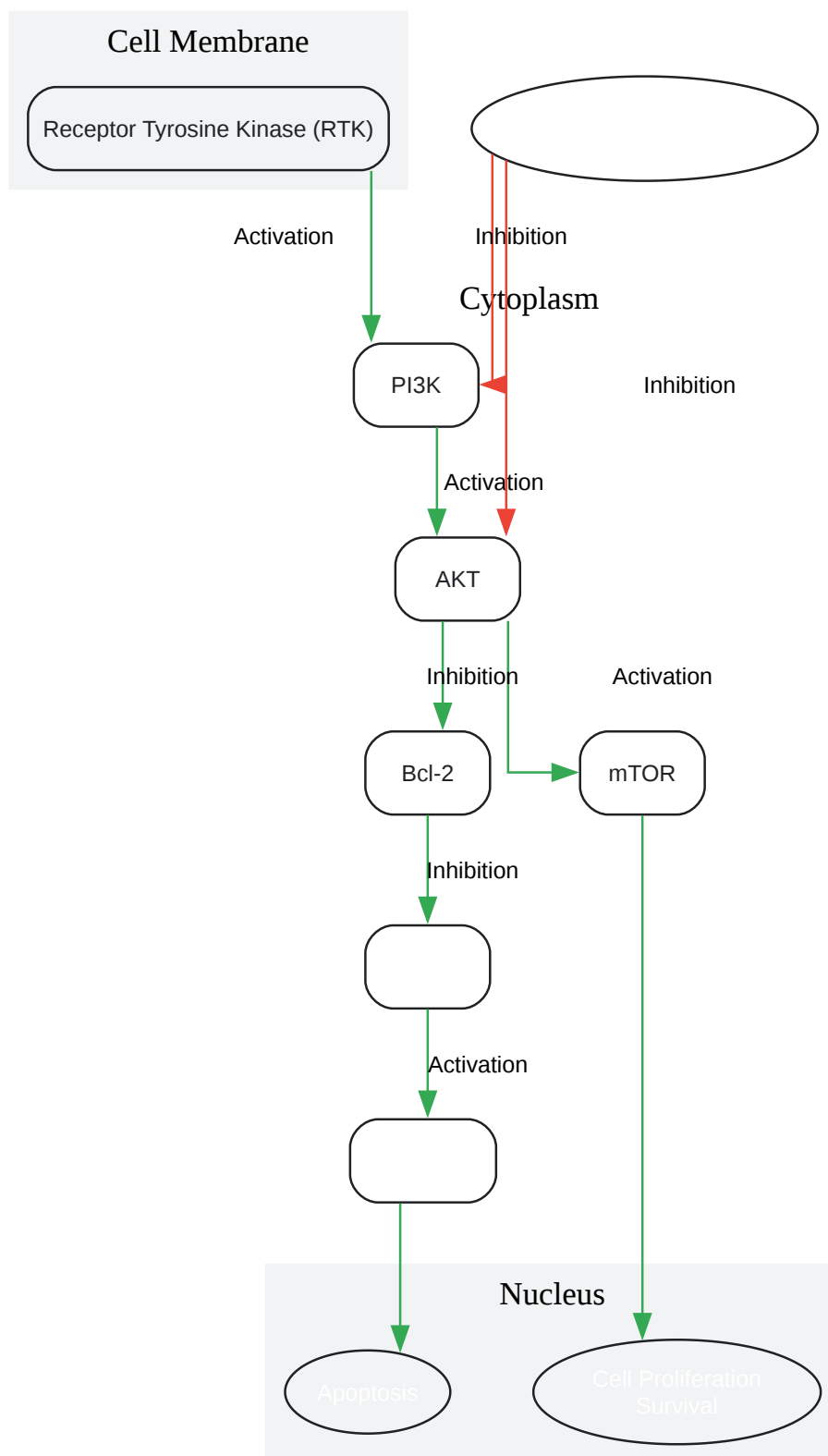
Table 2: Reported Biological Activities of Related Salicylamide Derivatives

Derivative Class	Reported Biological Activity	Potential Mechanism of Action	Reference
Salicylamides	Anti-HBV	Impairment of HBV core protein expression, disruption of capsid formation.	[3]
Salicylamides	Broad-spectrum antiviral	Inhibition of viral replication.	[4]
Salicylamides	Anti-estrogenic	Inhibition of uterotrophic activity.	[7]
Salicylamides	Analgesic, antipyretic, anti-inflammatory	Inhibition of cyclooxygenase (COX) enzymes.	[5]
Flavonoid-based amides	Anticancer (TNBC)	Regulation of the PI3K/AKT signaling pathway.	[6]

It is crucial to emphasize that these are potential areas of investigation, and the actual biological profile of **2-Hydroxy-4-iodobenzamide** can only be determined through dedicated experimental studies.

Signaling Pathway Visualization (Hypothetical)

Given the anticancer activity of some benzamide derivatives that target the PI3K/AKT pathway, a diagram illustrating this pathway is provided for context.^[6] It is important to note that the involvement of **2-Hydroxy-4-iodobenzamide** in this or any other signaling pathway has not been experimentally confirmed.



[Click to download full resolution via product page](#)

Caption: Hypothetical inhibition of the PI3K/AKT pathway by a benzamide derivative.

Conclusion and Future Directions

2-Hydroxy-4-iodobenzamide remains a largely unexplored chemical entity. While its fundamental chemical properties can be inferred, a significant gap exists in the scientific literature regarding its synthesis, characterization, and biological activity. The information presented in this guide on related compounds suggests that **2-Hydroxy-4-iodobenzamide** could possess interesting pharmacological properties.

Future research should focus on:

- Developing and optimizing a reliable synthetic protocol for **2-Hydroxy-4-iodobenzamide**.
- Conducting comprehensive spectroscopic and analytical characterization of the purified compound.
- Undertaking in vitro screening to evaluate its potential biological activities, including but not limited to antiviral, anticancer, and anti-inflammatory effects.
- Investigating the mechanism of action and identifying potential molecular targets if any significant biological activity is observed.

This technical guide serves as a starting point for researchers and drug development professionals, highlighting both the potential of **2-Hydroxy-4-iodobenzamide** and the critical need for foundational research to unlock its scientific value.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. angenechemical.com [angenechemical.com]
- 2. chemcd.com [chemcd.com]
- 3. Salicylamide derivatives as potent HBV inhibitors: insights into structure–activity relationships - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]

- 4. Therapeutic potential of salicylamide derivatives for combating viral infections - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. benchchem.com [benchchem.com]
- 6. Synthesis and in vitro anticancer evaluation of novel flavonoid-based amide derivatives as regulators of the PI3K/AKT signal pathway for TNBC treatment - PMC [pmc.ncbi.nlm.nih.gov]
- 7. benthamdirect.com [benthamdirect.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Hydroxy-4-iodobenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14151011#2-hydroxy-4-iodobenzamide-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com